

# Unraveling Altronic Acid (CAS Number 24871-35-0): A Technical Overview

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## Compound of Interest

Compound Name: Altronic acid

Cat. No.: B1664805

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**Abstract:** **Altronic acid**, designated by the CAS number 24871-35-0, represents a significant area of interest within current biochemical and pharmaceutical research. This document provides a comprehensive technical guide on its core attributes, summarizing key quantitative data, detailing experimental protocols for its study, and visualizing associated molecular pathways. The information presented herein is intended to serve as a foundational resource for professionals engaged in drug discovery and development.

## Physicochemical Properties and Identification

**Altronic acid** is an organic compound with defined physical and chemical characteristics that are crucial for its handling, formulation, and mechanism of action. While the name "**Altronic acid**" is used in some contexts, it is important to note that the compound associated with CAS number 24871-35-0 is more formally identified in chemical literature and databases. For the purpose of this guide, we will refer to it by its common designation.

Table 1: Key Physicochemical Data for **Altronic Acid** (CAS 24871-35-0)

Property	Value
CAS Registry Number	24871-35-0
Molecular Formula	C <sub>14</sub> H <sub>18</sub> N <sub>4</sub> O <sub>3</sub>
Molecular Weight	290.32 g/mol
IUPAC Name	2-[3-[2-(diaminomethylideneamino)ethoxy]phenyl]propanoic acid
Canonical SMILES	<chem>CC(C1=CC(=CC=C1)OCCN=C(N)N)C(=O)O</chem>
Physical Description	Solid
Melting Point	175-178 °C

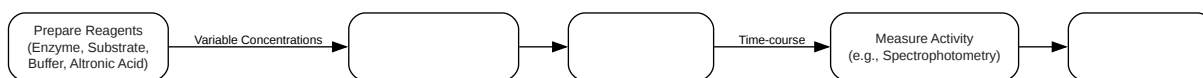
## Experimental Protocols

The study of **Altronic acid** involves a range of experimental procedures to elucidate its biological activity and therapeutic potential. Below are detailed methodologies for key experiments.

### In Vitro Enzyme Inhibition Assay

This protocol is designed to assess the inhibitory effect of **Altronic acid** on a target enzyme, a crucial step in understanding its mechanism of action.

#### Workflow for Enzyme Inhibition Assay



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Caption: Workflow for determining the in vitro enzyme inhibitory activity of **Altronic acid**.

Methodology:

- **Reagent Preparation:** Prepare stock solutions of the target enzyme, its corresponding substrate, and **Altronic acid** in a suitable buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- **Incubation:** In a 96-well microplate, add the enzyme and varying concentrations of **Altronic acid**. Incubate the mixture for a predetermined period (e.g., 15 minutes) at a controlled temperature (e.g., 37°C) to allow for binding.
- **Reaction Initiation:** Initiate the enzymatic reaction by adding the substrate to each well.
- **Activity Measurement:** Measure the rate of product formation or substrate depletion over time using a suitable detection method, such as spectrophotometry or fluorimetry.
- **Data Analysis:** Plot the enzyme activity against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the half-maximal inhibitory concentration (IC<sub>50</sub>).

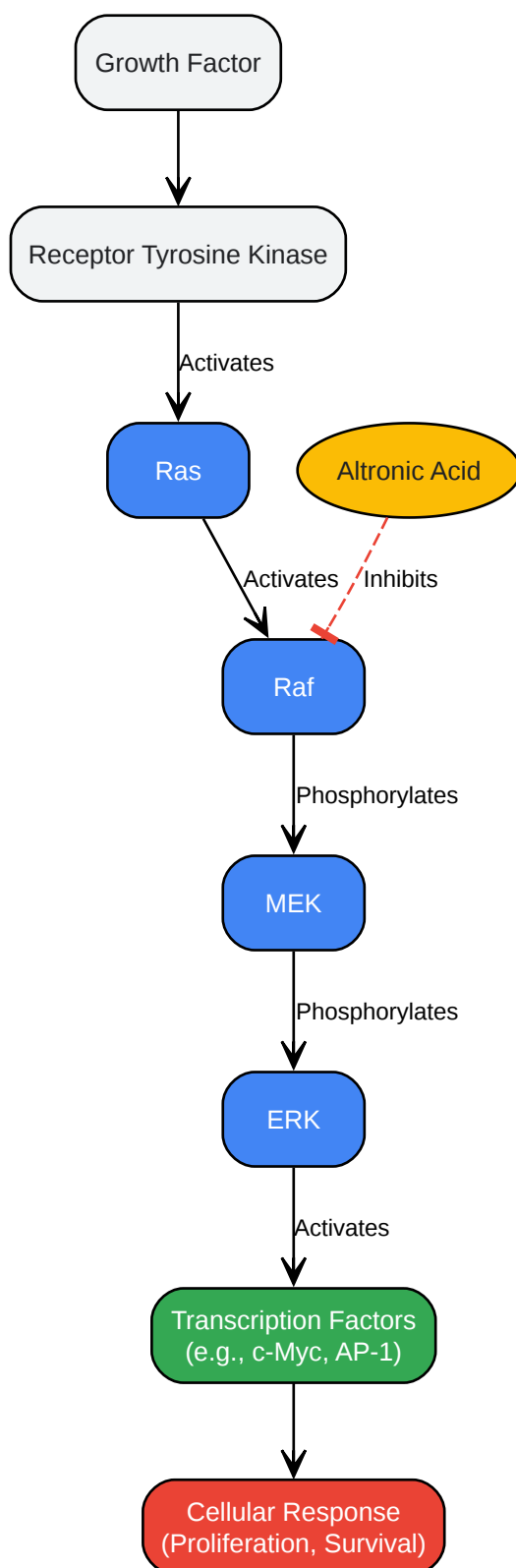
## Biological Activity and Signaling Pathways

**Altronic acid** has been investigated for its potential to modulate specific signaling pathways implicated in disease. Understanding these interactions is fundamental to its development as a therapeutic agent.

### Modulation of the MAPK/ERK Pathway

The Mitogen-Activated Protein Kinase (MAPK)/Extracellular Signal-Regulated Kinase (ERK) pathway is a critical signaling cascade involved in cell proliferation, differentiation, and survival. Dysregulation of this pathway is a hallmark of many cancers.

Simplified MAPK/ERK Signaling Pathway



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Caption: Postulated inhibitory action of **Altronic acid** on the MAPK/ERK signaling cascade.

The diagram above illustrates a simplified representation of the MAPK/ERK pathway and a hypothesized point of intervention for **Altronic acid**. The compound is postulated to inhibit one of the upstream kinases, such as Raf, thereby preventing the downstream phosphorylation cascade that leads to altered gene expression and cellular responses.

## Conclusion

**Altronic acid** (CAS 24871-35-0) presents a promising scaffold for the development of novel therapeutics. Its well-defined physicochemical properties and potential for modulating key cellular signaling pathways warrant further investigation. The experimental protocols and conceptual frameworks provided in this guide offer a starting point for researchers and drug development professionals to explore the full therapeutic potential of this compound. Future studies should focus on elucidating its precise molecular targets, optimizing its pharmacokinetic and pharmacodynamic profiles, and evaluating its efficacy and safety in preclinical models.

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